

Detecting Apoptosis: A Detailed Guide to the tBID ELISA Kit

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Compound of Interest

Compound Name: *tBID*

Cat. No.: *B15542189*

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For Researchers, Scientists, and Drug Development Professionals

Application Notes and Protocols

Introduction

Apoptosis, or programmed cell death, is a fundamental biological process essential for tissue homeostasis and the elimination of damaged or infected cells. A key event in the apoptotic cascade is the activation of caspases, a family of cysteine proteases. Caspase-8, an initiator caspase in the extrinsic apoptosis pathway, plays a critical role in activating the intrinsic mitochondrial pathway through the cleavage of BID (BH3 Interacting-Domain Death Agonist), a pro-apoptotic member of the Bcl-2 family. This cleavage event generates a truncated fragment known as **tBID**. The **tBID** ELISA (Enzyme-Linked Immunosorbent Assay) kit is a highly specific and sensitive tool designed for the quantitative measurement of cleaved BID in various biological samples, providing a reliable method to monitor the activation of the caspase-8-mediated apoptotic pathway.

This document provides detailed application notes and protocols for the use of a **tBID** ELISA kit, intended to guide researchers, scientists, and drug development professionals in accurately assessing apoptosis in their experimental models.

Principle of the Assay

The **tBID** ELISA kit is a solid-phase sandwich enzyme-linked immunosorbent assay. The microtiter plate is pre-coated with a monoclonal antibody specific for the neo-epitope of BID that is exposed upon cleavage by caspase-8. This ensures that only the truncated (active) form of BID is captured. Samples or standards are added to the wells, and any **tBID** present will bind to the immobilized antibody. After washing, a biotin-conjugated polyclonal antibody specific for a different epitope on BID is added, which binds to the captured **tBID**, forming a "sandwich". Subsequently, a streptavidin-horseradish peroxidase (HRP) conjugate is added, which binds to the biotinylated detection antibody. Following another wash step, a chromogenic substrate solution is added. The HRP enzyme catalyzes the conversion of the substrate, resulting in a color change that is proportional to the amount of **tBID** bound. The reaction is then stopped, and the optical density (OD) is measured at a specific wavelength. The concentration of **tBID** in the samples is determined by interpolating from a standard curve generated with known concentrations of recombinant **tBID**.

Data Presentation

Quantitative Data Summary

The following tables summarize the typical performance characteristics of a **tBID** ELISA kit. Note that these values are for representation purposes and may vary between different kit manufacturers and batches. Always refer to the kit-specific datasheet for the most accurate information.

Table 1: Typical Standard Curve

tBID Concentration (pg/mL)	Optical Density (OD) at 450 nm
1000	2.154
500	1.647
250	1.182
125	0.828
62.5	0.538
31.25	0.426
15.6	0.256
0	0.094

Table 2: Assay Performance Characteristics

Parameter	Specification
Detection Range	15.6 - 1000 pg/mL
Sensitivity (Limit of Detection)	< 10 pg/mL
Intra-Assay Precision (CV%)	< 10% [1] [2] [3]
Inter-Assay Precision (CV%)	< 15% [1] [2] [3]
Spike/Recovery	80-120% [4] [5]
Linearity of Dilution	80-120% [6]
Sample Types	Cell Lysates, Tissue Homogenates, Serum, Plasma
Specificity	Highly specific for cleaved human BID. No significant cross-reactivity with full-length BID or other related proteins.

Experimental Protocols

Sample Preparation

Proper sample preparation is crucial for accurate and reproducible results. The following are general guidelines for common sample types.

1. Cell Lysates:

- Culture cells to the desired density and treat as required to induce apoptosis.
- For adherent cells, wash twice with ice-cold PBS. For suspension cells, centrifuge at 1500 rpm for 5 minutes and wash the cell pellet twice with ice-cold PBS.
- Resuspend the cell pellet in a non-denaturing lysis buffer (e.g., RIPA buffer without SDS) containing a protease inhibitor cocktail. A recommended starting volume is 1 mL of lysis buffer per 10^7 cells.
- Incubate on ice for 30 minutes with occasional vortexing.
- Centrifuge at 14,000 x g for 15 minutes at 4°C to pellet cellular debris.
- Carefully collect the supernatant (lysate) and store on ice for immediate use or aliquot and store at -80°C for long-term storage. Avoid repeated freeze-thaw cycles.
- Determine the total protein concentration of the lysate using a suitable protein assay (e.g., BCA assay). It is recommended to normalize samples to the same total protein concentration before performing the ELISA.

2. Tissue Homogenates:

- Excise tissue and rinse with ice-cold PBS to remove excess blood.
- Mince the tissue into small pieces and weigh.
- Add ice-cold lysis buffer (as for cell lysates) at a ratio of 1:4 (w/v) (e.g., 100 mg of tissue in 400 µL of lysis buffer).
- Homogenize the tissue using a dounce homogenizer or a sonicator on ice.

- Incubate on ice for 30 minutes.
- Centrifuge at 14,000 x g for 15 minutes at 4°C.
- Collect the supernatant and proceed as with cell lysates.

3. Serum:

- Collect whole blood in a serum separator tube.
- Allow the blood to clot for 30 minutes at room temperature.
- Centrifuge at 1000 x g for 15 minutes.
- Carefully collect the serum and assay immediately or aliquot and store at -80°C.

4. Plasma:

- Collect whole blood into tubes containing an anticoagulant (e.g., EDTA, heparin, or citrate).
- Centrifuge at 1000 x g for 15 minutes within 30 minutes of collection.
- Collect the plasma and assay immediately or aliquot and store at -80°C.

ELISA Protocol

Materials Provided in a Typical Kit:

- 96-well microplate pre-coated with anti-**tBID** antibody
- Recombinant **tBID** standard
- Biotin-conjugated anti-BID detection antibody
- Streptavidin-HRP conjugate
- Standard diluent
- Assay diluent

- Wash buffer concentrate
- TMB substrate
- Stop solution
- Plate sealers

Materials Required but Not Provided:

- Deionized or distilled water
- Precision pipettes and tips
- Microplate reader capable of measuring absorbance at 450 nm
- Squirt bottle, manifold dispenser, or automated plate washer
- Tubes for standard and sample dilutions
- Vortex mixer

Assay Procedure:

- Reagent Preparation:
 - Bring all reagents and samples to room temperature before use.
 - Prepare the wash buffer by diluting the concentrate with deionized water as instructed in the kit manual.
 - Prepare the **tBID** standards by performing a serial dilution of the stock standard in the provided standard diluent. A typical standard curve may range from 1000 pg/mL down to 0 pg/mL.
 - Dilute samples to a concentration that falls within the detection range of the assay. If the expected concentration is unknown, it is recommended to test several dilutions.
- Assay Steps:

- Add 100 μ L of each standard and diluted sample to the appropriate wells. It is recommended to run all standards and samples in duplicate.
- Cover the plate with a plate sealer and incubate for 2 hours at room temperature.
- Aspirate the liquid from each well and wash the plate four times with 300 μ L of wash buffer per well. After the final wash, invert the plate and blot it against a clean paper towel to remove any remaining wash buffer.
- Add 100 μ L of the biotin-conjugated detection antibody to each well.
- Cover the plate and incubate for 1 hour at room temperature.
- Repeat the wash step as described above.
- Add 100 μ L of the streptavidin-HRP conjugate to each well.
- Cover the plate and incubate for 30 minutes at room temperature.
- Repeat the wash step as described above.
- Add 100 μ L of TMB substrate to each well.
- Incubate the plate for 15-20 minutes at room temperature in the dark. A blue color will develop.
- Add 50 μ L of stop solution to each well. The color will change from blue to yellow.
- Read the absorbance of each well at 450 nm within 30 minutes of adding the stop solution.

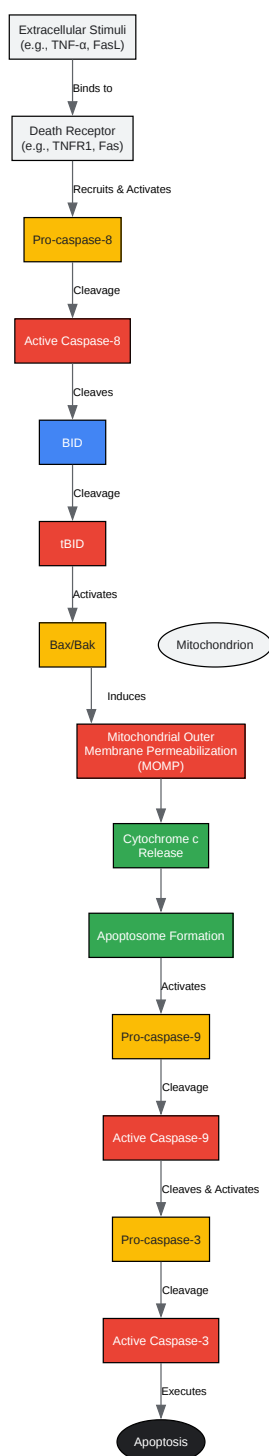
Data Analysis

- Calculate the average OD for each set of replicate standards and samples.
- Subtract the average OD of the zero standard (blank) from all other OD values.
- Generate a standard curve by plotting the corrected average OD values for each standard on the y-axis against the corresponding **tBID** concentration on the x-axis. A four-parameter

logistic (4-PL) curve fit is recommended for optimal accuracy.[\[7\]](#)

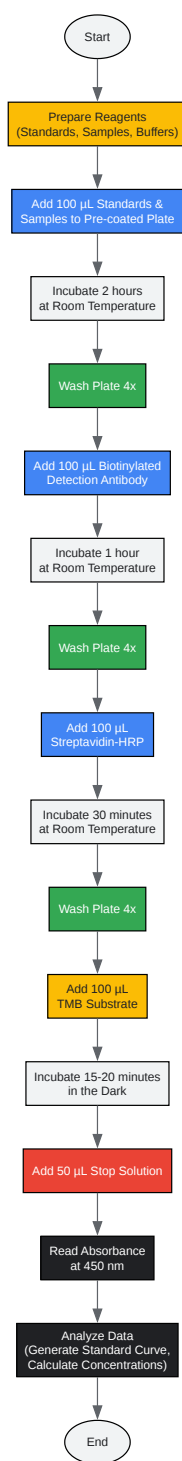
- Determine the concentration of **tBID** in the samples by interpolating their corrected average OD values from the standard curve.
- Multiply the interpolated concentration by the dilution factor to obtain the actual concentration of **tBID** in the original undiluted sample.

Mandatory Visualizations



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Caption: **tBID** Signaling Pathway in Apoptosis.



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Caption: **tBID** ELISA Experimental Workflow.

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